

Physical properties of 3-Methyl-4-heptanol: boiling point, density

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Compound of Interest

Compound Name: 3-Methyl-4-heptanol

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An In-depth Technical Guide on the Physical Properties of 3-Methyl-4-heptanol

For researchers, scientists, and drug development professionals, a precise understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the boiling point and density of **3-Methyl-4-heptanol**, including established values and the experimental protocols for their determination.

Physical Properties of 3-Methyl-4-heptanol

3-Methyl-4-heptanol is an organic alcohol with the molecular formula $C_8H_{18}O$. Its physical characteristics, particularly its boiling point and density, are crucial for its handling, purification, and application in various chemical syntheses.

Quantitative Data Summary

The following table summarizes the reported physical properties of **3-Methyl-4-heptanol**. It is important to note that slight variations in these values can be found across different sources, which may be attributed to different experimental conditions or the presence of isomers.

Physical Property	Value	Conditions
Boiling Point	164.7 °C	at 760 mmHg[1]
173-175 °C	Not specified[2]	
Density	0.833 g/cm ³	Not specified

Note: Data for the closely related isomer, 4-Methyl-3-heptanol, reports a boiling point of 98-99 °C at 75 mmHg and a density of 0.827 g/mL at 25 °C.[3]

Experimental Protocols

While the specific experimental records for the above-listed values for **3-Methyl-4-heptanol** are not publicly detailed, the following sections describe the standard and widely accepted methodologies for determining the boiling point and density of a liquid organic compound.

Determination of Boiling Point: The Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of small quantities of liquid is the capillary tube method.[4][5]

Apparatus:

- Heating apparatus (e.g., oil bath or a MelTemp apparatus)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of **3-Methyl-4-heptanol**

Procedure:

- A small amount of **3-Methyl-4-heptanol** is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The entire assembly is then heated in an oil bath.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[5]
- The heat is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[5]

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.[6] For liquids like **3-Methyl-4-heptanol**, several methods can be employed for accurate density determination.

This is the most straightforward method, suitable for less precise measurements.

Apparatus:

- Graduated cylinder
- Electronic balance

Procedure:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.[7]
- A specific volume of **3-Methyl-4-heptanol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[7]
- The combined mass of the graduated cylinder and the liquid is measured.[7]

- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.[6]

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise determination of density.[8]

Apparatus:

- Pycnometer
- Electronic balance
- Thermometer

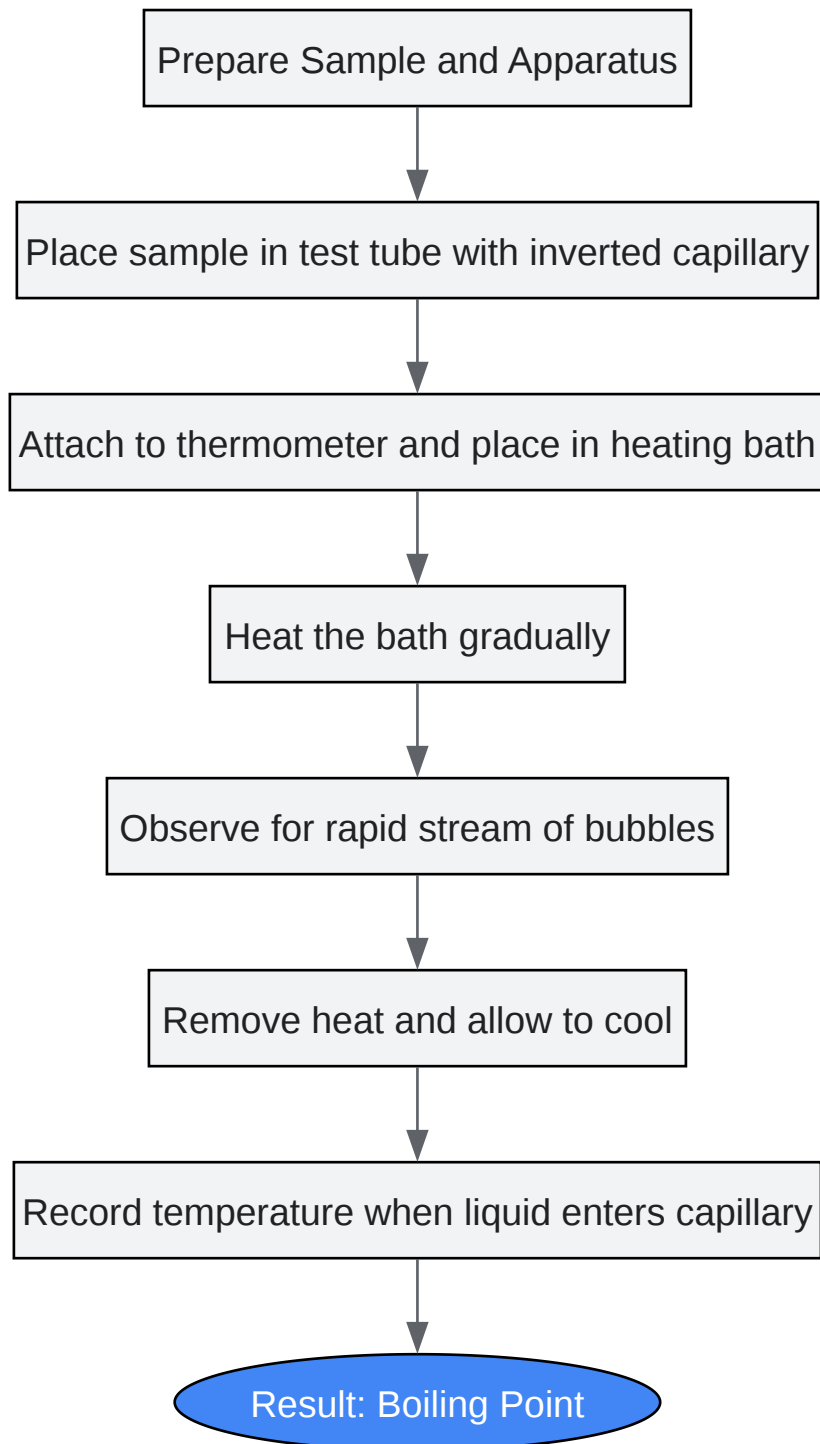
Procedure:

- The mass of the clean, dry pycnometer is accurately determined.
- The pycnometer is filled with **3-Methyl-4-heptanol**, and the stopper is inserted, ensuring any excess liquid is expelled through the capillary in the stopper.
- The outside of the pycnometer is carefully dried, and its mass is measured.
- The temperature of the liquid is recorded.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Visualizing Experimental Workflows

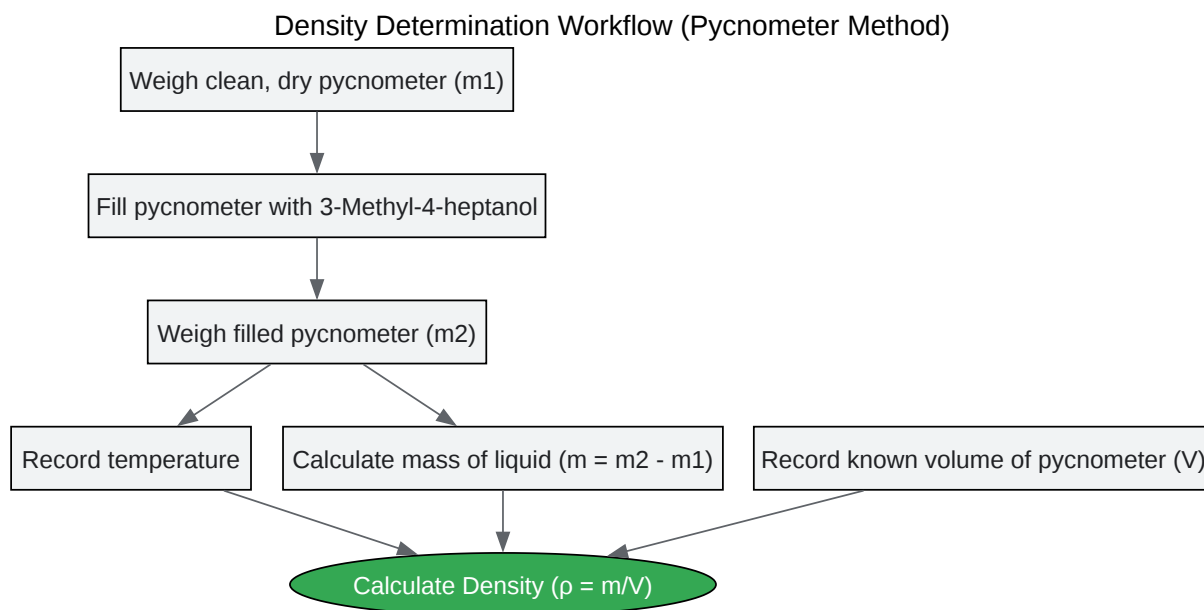
To further clarify the experimental processes, the following diagrams illustrate the logical flow of the described methodologies.

Boiling Point Determination Workflow



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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